Application Notes and Protocols for the Michael Addition with α,β-Unsaturated Nitriles

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Compound of Interest

Compound Name:	*tetrahydro-2H-pyran-3-carbonitrile*
CAS No.:	*89464-26-6*
Cat. No.:	*B1397318*

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Abstract

The Michael addition, or conjugate 1,4-addition, stands as a cornerstone of carbon-carbon and carbon-heteroatom bond formation in organic synthesis. This application note provides an in-depth guide to the Michael addition reaction utilizing α,β-unsaturated nitriles as Michael acceptors. We will explore the underlying mechanistic principles, delve into various catalytic systems, and provide detailed, field-proven protocols for researchers, scientists, and drug development professionals. This guide emphasizes experimental design, causality behind procedural choices, and robust troubleshooting strategies to ensure reliable and reproducible outcomes.

Introduction: The Unique Reactivity of α,β-Unsaturated Nitriles

α,β-Unsaturated nitriles, such as acrylonitrile and cinnamonitrile, are potent Michael acceptors due to the strong electron-withdrawing nature of the nitrile group. This conjugation renders the β-carbon electrophilic and susceptible to attack by a wide range of nucleophiles, known as

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Michael donors.[1][2] The thermodynamic driving force for this reaction is the formation of a stable single bond at the expense of a weaker pi bond.[2]

The general mechanism proceeds in three key steps:

- Deprotonation: A base abstracts an acidic proton from the Michael donor to generate a nucleophilic enolate or other carbanion.[2]
- Conjugate Addition: The nucleophile attacks the β-carbon of the α,β-unsaturated nitrile, leading to the formation of a resonance-stabilized enolate intermediate.[1][2]
- Protonation: The enolate intermediate is protonated by a proton source, typically the conjugate acid of the base used or during aqueous workup, to yield the final 1,4-adduct.[2]

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Sources

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- 2. masterorganicchemistry.com [masterorganicchemistry.com]
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